

Technical Support Center: Safe Disposal of Indium Triiodide Waste

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Compound of Interest

Compound Name: *Indium triiodide*

Cat. No.: *B076962*

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This guide provides detailed procedures and answers to frequently asked questions regarding the safe disposal of **Indium triiodide** (InI_3) waste. It is intended for researchers, scientists, and drug development professionals who may encounter this hazardous material during their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Indium triiodide** waste?

A1: **Indium triiodide** is considered a hazardous substance.^[1] Key hazards include:

- Corrosive Effects: It can cause chemical burns to the skin, eyes, and respiratory tract.^{[1][2]} Ingestion can lead to burns in the oral cavity and gastrointestinal tract.^[1]
- Sensitization: May cause allergic reactions upon inhalation or skin contact.^{[1][3][4]}
- Reproductive Toxicity: It is suspected of damaging fertility or the unborn child.^{[3][5]}
- Systemic Effects: Chronic exposure to indium compounds can lead to organ damage, including to the liver and kidneys.^[1]

Q2: Can I dispose of small quantities of **Indium triiodide** waste down the sink or in the regular trash?

A2: No. **Indium triiodide** is a hazardous waste and must not be disposed of in regular trash or discharged into the sewer system.^{[6][7]} All hazardous chemical waste must be collected and disposed of through your institution's designated hazardous waste management program.^{[6][8]}

Q3: How should I collect and store **Indium triiodide** waste in the laboratory?

A3: Follow these guidelines for collecting and storing **Indium triiodide** waste:

- Container: Use a clearly labeled, leak-proof container that is compatible with the waste. The original container is often a good choice.^{[6][8][9]}
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Indium triiodide**".^{[8][10]}
- Segregation: Store **Indium triiodide** waste separately from incompatible materials. Keep acids segregated from bases and reactive substances.^{[9][10]}
- Storage Area: Store the waste container in a designated satellite accumulation area within the lab.^[8] Keep the container closed except when adding waste.^{[6][11]}

Q4: What should I do in case of an **Indium triiodide** spill?

A4: For minor spills, you can proceed with the following steps:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^[1]
- Cleanup: Use dry cleanup procedures to avoid generating dust.^[1]
- Containment: Place the spilled material and any contaminated cleaning materials into a suitable, labeled container for hazardous waste disposal.^{[1][11]}
- Reporting: Report the spill to your institution's environmental health and safety (EHS) office. For larger spills, evacuate the area and contact EHS immediately.^[6]

Quantitative Data Summary

Parameter	Value	Reference
Chemical Formula	InI_3	[2]
Molar Mass	495.53 g/mol	[2][5]
Appearance	Yellow to yellow-brown solid powder	[2][4]
Melting Point	210 °C	[2][4]
Solubility in Water	Soluble	[2][4]
ACGIH TLV (as In)	0.1 mg/m ³	[2]
NIOSH REL (as In)	0.1 mg/m ³	[4]

Experimental Protocol: Precipitation of Indium Hydroxide from Aqueous Waste

For aqueous solutions containing dissolved **Indium triiodide**, a precipitation procedure can be performed to convert the soluble indium into a more stable, insoluble form (Indium Hydroxide, $\text{In}(\text{OH})_3$) before collection by a hazardous waste management service.

Objective: To precipitate soluble indium from an aqueous waste stream.

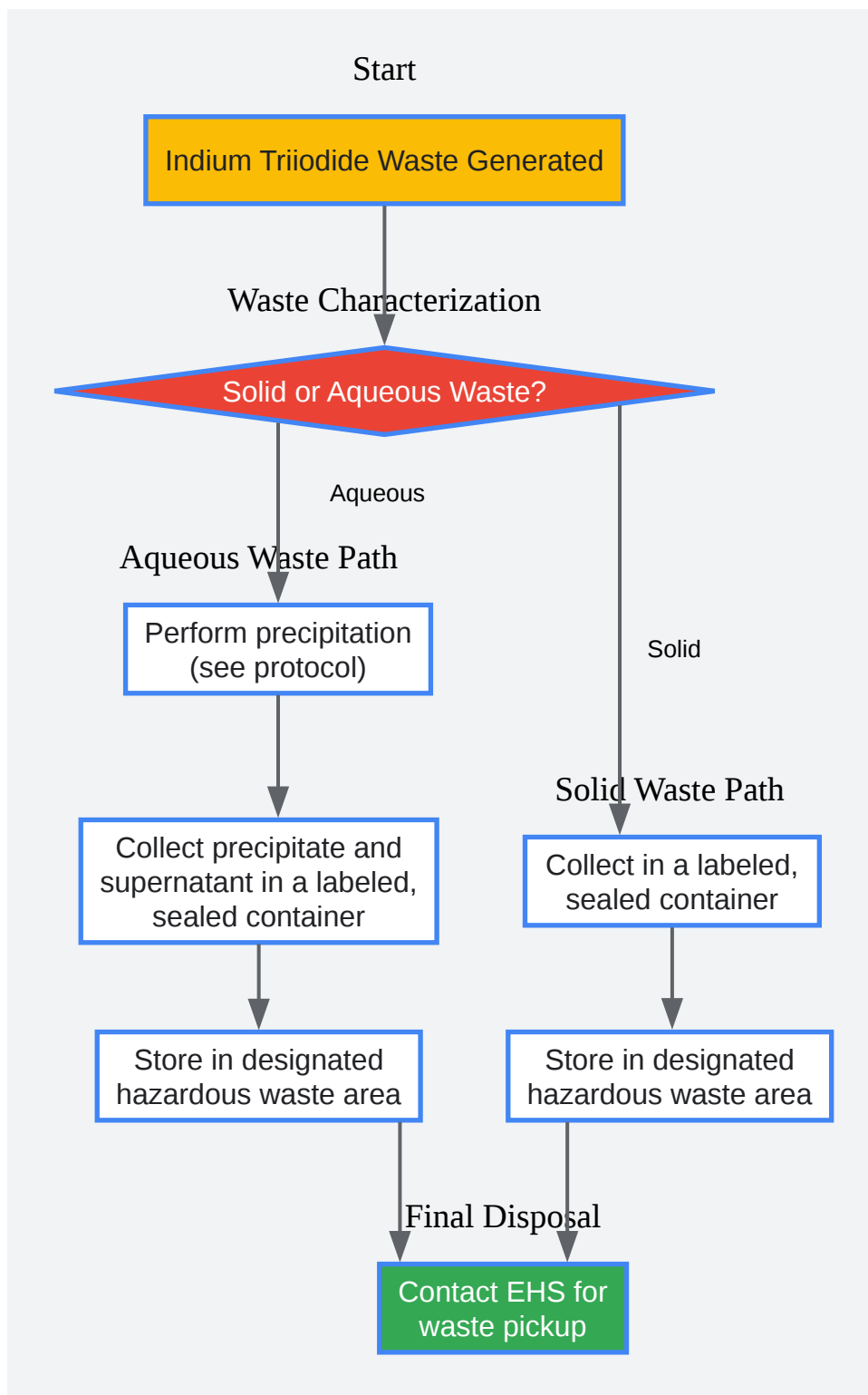
Materials:

- Aqueous **Indium triiodide** waste solution
- Sodium hydroxide (NaOH) solution (1 M)
- pH meter or pH indicator strips
- Stir plate and stir bar
- Appropriate reaction vessel (e.g., beaker)
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat

Procedure:

- **Preparation:** Place the aqueous **Indium triiodide** waste solution in the reaction vessel on a stir plate and begin gentle stirring.
- **pH Adjustment:** Slowly add the 1 M sodium hydroxide solution dropwise to the waste solution.
- **Monitoring:** Continuously monitor the pH of the solution.
- **Precipitation:** As the pH increases, a solid precipitate of Indium hydroxide ($\text{In}(\text{OH})_3$) will form. The optimal pH for indium precipitation is generally above 4.
- **Completion:** Continue adding sodium hydroxide solution until the pH of the solution is between 8 and 9 to ensure complete precipitation.
- **Settling:** Turn off the stir plate and allow the precipitate to settle.
- **Waste Collection:** The entire mixture, including the precipitate and the supernatant, should be collected as hazardous waste. Clearly label the container with its contents (e.g., "Indium hydroxide precipitate in aqueous solution").
- **Disposal:** Arrange for pickup of the hazardous waste container by your institution's EHS department.

Disposal Workflow



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Caption: Decision workflow for the safe disposal of **Indium triiodide** waste.

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References

- 1. Recovery of Indium from Waste - Quest Metals [questmetals.com]
- 2. Indium(III) iodide - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. The precipitation of indium at elevated pH in a stream influenced by acid mine drainage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Separation of Gallium and Indium from E-Waste - Phoenix Refining [phoenixrefining.com]
- 6. researchgate.net [researchgate.net]
- 7. CAS 13510-35-5: indium triiodide | CymitQuimica [cymitquimica.com]
- 8. researchgate.net [researchgate.net]
- 9. Recovery technologies for indium, gallium, and germanium from end-of-life products (electronic waste) - A review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. Solvent Extraction of Indium | Nature [preview-nature.com]
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